

Application Notes and Protocols for Thermal Annealing of ITIC-M Films

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Itic-M*

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These application notes provide a detailed guide on the thermal annealing of **ITIC-M** films, a critical step in the fabrication of high-performance organic electronic devices, particularly organic solar cells (OSCs). The protocols and data presented are compiled from various scientific studies to ensure accuracy and reproducibility.

Introduction

ITIC-M, a non-fullerene acceptor, is widely used in organic photovoltaics due to its strong and broad absorption spectrum and excellent energy level alignment with various polymer donors. [1] Thermal annealing is a post-deposition treatment crucial for optimizing the morphology of the active layer blend, which in turn significantly impacts device performance. [2] This process influences the crystallinity, domain size, and vertical component distribution within the photoactive layer, thereby affecting charge transport and recombination dynamics. [2][3] The optimal annealing temperature is a critical parameter that needs to be carefully determined for specific donor-acceptor systems and device architectures.

Experimental Protocols

This section details the common experimental procedures for the fabrication and thermal annealing of **ITIC-M** based organic solar cells. The following protocol is a synthesis of methodologies reported in the literature. [3][4][5]

Materials and Solution Preparation

- Donor Polymer: Poly[(2,6-(4,8-bis(5-(2-ethylhexyl)thiophen-2-yl)-benzo[1,2-b:4,5-b']dithiophene))-alt-(5,5-(1',3'-di-2-thienyl-5',7'-bis(2-ethylhexyl)benzo[1',2'-c:4',5'-c']dithiophene-4,8-dione))] (PBDB-T)
- Acceptor: 3,9-bis(2-methylene-((3-(1,1-dicyanomethylene)-indanone))-5,5,11,11-tetrakis(4-hexylphenyl)-dithieno[2,3-d':3'-d']-s-indaceno[1,2-b:5,6-b']dithiophene) (**ITIC-M**)
- Solvent: Chlorobenzene (CB)
- Additive: 1,8-diiodooctane (DIO) (typically 0.5% v/v)[4]

Protocol:

- Prepare a blend solution of the donor polymer and **ITIC-M** (e.g., PBDB-T:**ITIC-M**) in a 1:1 weight ratio in chlorobenzene.[3][4]
- The total concentration of the solution is typically 20 mg/mL.[6][7]
- Add the solvent additive (e.g., 0.5% v/v DIO) to the solution.[4]
- Stir the solution overnight on a hot plate at a slightly elevated temperature (e.g., 40-50 °C) to ensure complete dissolution.

Substrate Preparation and Layer Deposition

- Substrate: Indium Tin Oxide (ITO) coated glass
- Hole Transport Layer (HTL): Poly(3,4-ethylenedioxythiophene) polystyrene sulfonate (PEDOT:PSS)
- Electron Transport Layer (ETL) for inverted devices: Titanium(IV) oxide bis(2,4-pentanedionate) (TOPD)[3]
- Top Electrode: Calcium (Ca) / Aluminum (Al) or Molybdenum Oxide (MoO₃) / Aluminum (Al) [3]

Protocol for Conventional Device Architecture:

- Clean the ITO substrates sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol.
- Dry the substrates in an oven and then treat them with UV-ozone for 15-20 minutes.
- Spin-coat the PEDOT:PSS solution onto the ITO substrate and anneal at 150 °C for 10 minutes in air.[\[4\]](#)
- Transfer the substrates into a nitrogen-filled glovebox.
- Spin-coat the prepared active layer solution (e.g., PBDB-T:**ITIC-M**) onto the PEDOT:PSS layer. The spin-coating speed is optimized to achieve the desired film thickness (e.g., 1900 rpm for 60 s for a ~100 nm film).[\[3\]](#)

Thermal Annealing of the Active Layer

Protocol:

- After spin-coating the active layer, transfer the substrates onto a hotplate inside the glovebox.
- Anneal the films at the desired temperature for a specific duration. A common condition is 100 °C for 10 minutes.[\[3\]](#) Other temperatures such as 160 °C have also been investigated.[\[6\]](#)[\[7\]](#)
- After annealing, allow the films to cool down to room temperature.

Electrode Deposition and Device Characterization

Protocol:

- Deposit the top electrode (e.g., 10 nm Ca followed by 100 nm Al for conventional devices) by thermal evaporation under high vacuum (e.g., $< 5 \times 10^{-5}$ Pa).[\[3\]](#)
- Characterize the current density-voltage (J-V) characteristics of the completed devices under simulated AM 1.5G illumination (100 mW/cm²).

- Measure the External Quantum Efficiency (EQE) to determine the spectral response of the solar cells.

Data Presentation

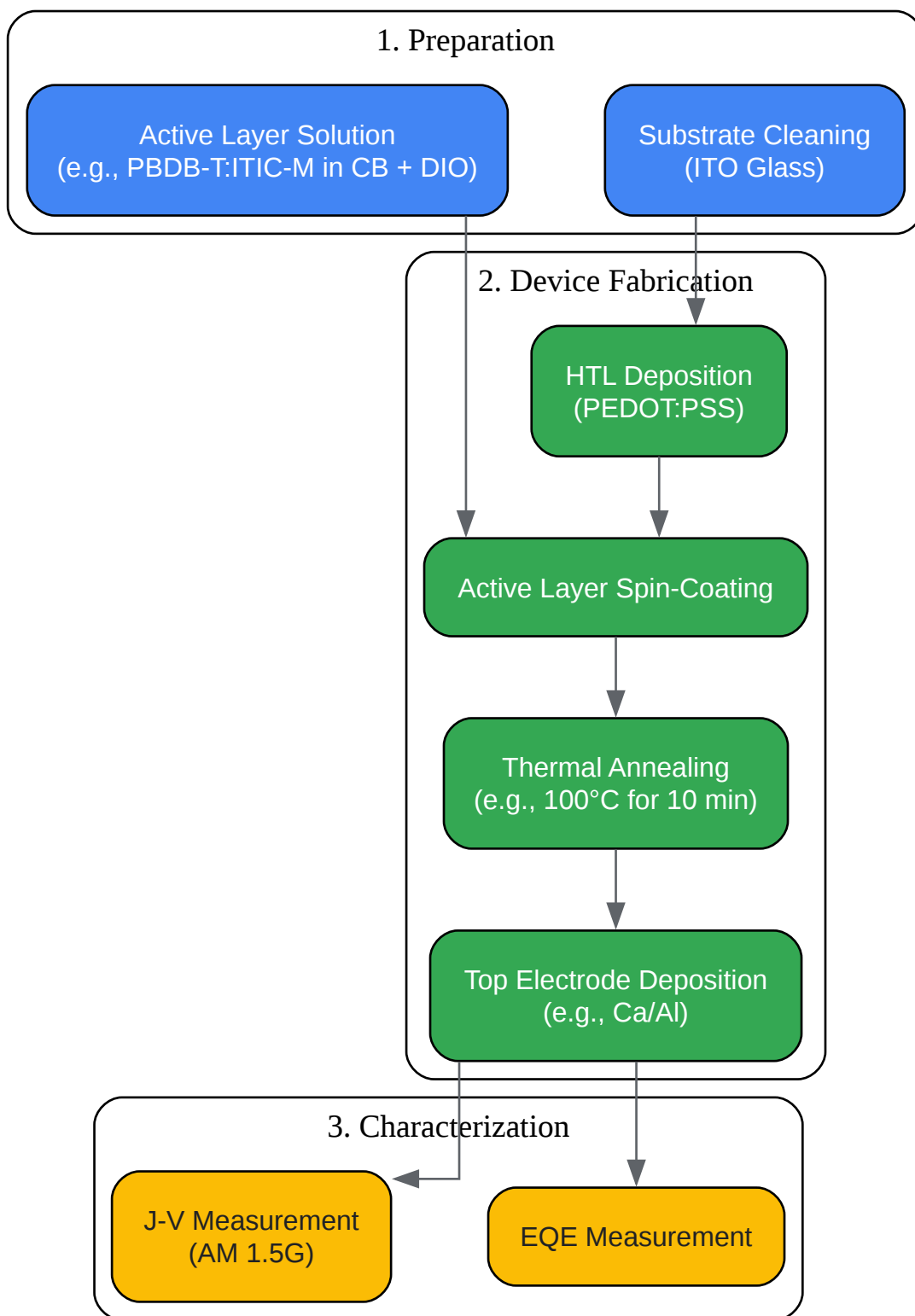
The following table summarizes the performance of PBDB-T:ITIC-M based organic solar cells at different thermal annealing temperatures, as reported in the literature.

Annealing Temperature (°C)	Active Layer Thickness (nm)	Open-Circuit Voltage (Voc)	Short-Circuit Current Density (Jsc) (mA/cm ²)	Fill Factor (FF) (%)	Power Conversion Efficiency (PCE) (%)	Reference
100	~90	0.86	16.10	64.26	9.02	[7]
160	~90	0.85	15.77	59.81	8.16	[6][7]
No Annealing	~100	-	-	-	9.00 (conventional)	[3]
100	~100	-	-	-	10.20 (inverted with optimized ETL annealing)	[3]

Note: The performance metrics can vary depending on the specific device architecture, materials, and fabrication conditions.

Visualization of Experimental Workflow

The following diagram illustrates the typical experimental workflow for fabricating and characterizing organic solar cells with a thermally annealed ITIC-M active layer.



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